

Application of Ethyl(1-phenylethyl)benzene in Fragrance Compounds: Information Not Available

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Compound of Interest

Compound Name: Ethyl(1-phenylethyl)benzene

Cat. No.: B094580

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A comprehensive search for the application of **Ethyl(1-phenylethyl)benzene** in fragrance compounds has yielded no specific data regarding its olfactory properties, use in fragrance formulations, or any associated experimental protocols.

Despite targeted searches for its use in perfumery, olfactory data, and fragrance profile, no readily available scientific literature, patents, or industry publications could be found that describe the use of **Ethyl(1-phenylethyl)benzene** as a fragrance ingredient. Chemical supplier databases list the compound (CAS 35254-73-0) and provide basic physical and chemical properties, but do not include information on its scent profile or application in fragrances. One source indicates its presence in *Nicotiana tabacum* (tobacco), but this does not detail its use as an additive in fragrance compositions.

Due to the absence of any data on its olfactory characteristics, stability, substantivity, or safety in fragrance applications, it is not possible to provide the requested detailed Application Notes, Experimental Protocols, quantitative data tables, or diagrams for **Ethyl(1-phenylethyl)benzene**.

Alternative Compound for Detailed Analysis: Phenylethyl Alcohol (PEA)

In contrast to **Ethyl(1-phenylethyl)benzene**, the search results consistently provided extensive information on a closely related and widely used fragrance ingredient: Phenylethyl Alcohol

(PEA). This compound is a primary component in the scent of roses and is a foundational material in floral and other fragrance types.

Should you be interested, a detailed report on the "Application of Phenylethyl Alcohol in Fragrance Compounds" can be provided. This report would include:

- Detailed Application Notes: Covering its olfactory profile (rose, floral, honey), use in various fragrance types, and typical concentrations.
- Quantitative Data Tables: Summarizing key performance indicators such as odor threshold, substantivity on different substrates, and stability in various product bases.
- Experimental Protocols: Providing methodologies for sensory analysis (e.g., triangle tests, panel evaluations) and stability testing (e.g., accelerated aging, discoloration studies).
- Illustrative Diagrams: Including a workflow for the evaluation of a new fragrance ingredient and a diagram illustrating its role in a floral fragrance accord, created using Graphviz (DOT language) as requested.

Please indicate if you would like to proceed with a detailed analysis of Phenylethyl Alcohol as an alternative.

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